

Chemical Identity and Structure of TEAC

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetraethylammonium Chloride

CAS No.: 56-34-8

Cat. No.: S566236

[Get Quote](#)

TEAC, or **Tetraethylammonium chloride**, is a quaternary ammonium compound with the chemical formula $[\text{N}(\text{CH}_2\text{CH}_3)_4]^+\text{Cl}^-$, which can also be written as $[\text{NEt}_4]\text{Cl}$ [1]. In its solid form, it appears as a **colorless, deliquescent (moisture-absorbing) crystalline solid** [1].

A key structural feature of TEAC is its ability to form stable hydrates. The most common hydrated forms are the **monohydrate (TEAC·H₂O)** and the **tetrahydrate (TEAC·4H₂O)** [1]. The crystal structures of both hydrates have been determined, revealing how the water molecules are incorporated into the crystal lattice [1].

- **Thermal Decomposition:** When heated, TEAC can undergo a **Hofmann elimination** reaction. This process decomposes the molecule into **triethylamine hydrochloride**, ethylene gas ($\text{H}_2\text{C}=\text{CH}_2$), and hydrogen chloride (HCl) [1].

Molar Mass and Key Physicochemical Properties

The molar mass of TEAC is **165.71 g·mol⁻¹** [1]. The table below summarizes its core physical and hazard properties:

Property	Value / Description
Molar Mass	165.71 g·mol ⁻¹ [1]
Appearance	Colorless, deliquescent crystalline solid [1]
Melting Point	360 °C (for the tetrahydrate form) [1]

Property	Value / Description
Density	1.08 g/cm ³ [1]
Solubility	Highly soluble in water [1]
Acute Toxicity (LD ₅₀)	65 mg/kg (mouse, intraperitoneal); 900 mg/kg (mouse, oral) [1]

The toxicity of TEAC is primarily attributed to the **tetraethylammonium ion** itself [1].

Preparation and Calculation Guide

Synthesis

TEAC is produced industrially through the **alkylation of triethylamine with ethyl chloride** [1].

Molarity Calculations

For laboratory preparation of TEAC solutions, you can use the standard molarity equation [2]: **Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)**

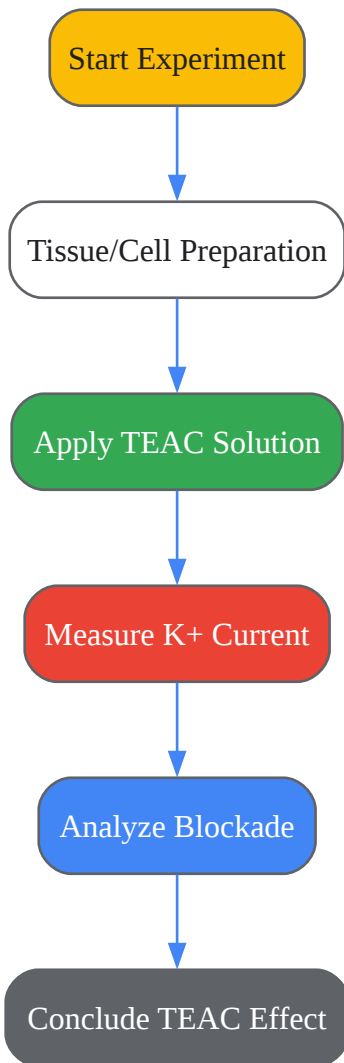
The following table provides examples of how to apply this formula for preparing different TEAC solutions:

Parameter	Example 1: 10 mM Stock Solution	Example 2: Custom Solution
Concentration	10 mM (0.010 mol/L)	To be determined by user
Volume	10 mL (0.010 L)	To be determined by user
Molecular Weight	165.71 g/mol [1]	165.71 g/mol [1]

Parameter	Example 1: 10 mM Stock Solution	Example 2: Custom Solution
Mass Required	$0.010 \text{ L} \times 0.010 \text{ mol/L} \times 165.71 \text{ g/mol} = \mathbf{16.57 \text{ mg}}$	Use formula above

Experimental Protocol: TEAC in Potassium Channel Blocking

TEAC has been historically used in clinical and pharmacological studies as a source of tetraethylammonium (TEA) ions for its **ganglionic blocking properties** and its ability to **block potassium (K⁺) channels** in various tissues [1]. The following workflow outlines a classic electrophysiology experiment to study this effect.



[Click to download full resolution via product page](#)

Workflow for assessing K⁺ channel blockade using TEAC.

Detailed Procedure

- **Tissue/Cell Preparation:** Isolate the target tissue (e.g., nerve) or cells known to possess TEA-sensitive K⁺ channels [1].
- **Application of TEAC:** Introduce a known concentration of TEAC solution to the preparation. The final concentration is determined by the research question and calculated as shown in the molarity section.
- **Measurement of K⁺ Current:** Use an electrophysiological technique (e.g., voltage-clamp) to measure the K⁺ current before and after the application of TEAC [1].
- **Data Analysis:** Compare the measured K⁺ currents. A significant reduction in the current after TEAC application confirms a blockade of the K⁺ channels [1].

The mechanism involves the TEA⁺ ion binding to the **inner quaternary ammonium receptor site within the potassium channel pore**, physically obstructing the passage of K⁺ ions [1].

Important Safety and Handling Notes

- **Primary Hazard:** The toxicity of TEAC is due to the tetraethylammonium ion. Its acute toxicity is comparable to other tetraethylammonium salts like the bromide and iodide forms [1].
- **Decomposition Note:** Be aware of the potential for Hofmann elimination upon heating, which produces toxic and corrosive triethylamine hydrochloride and HCl gas [1].

References

1. Tetraethylammonium chloride - Wikipedia [en.wikipedia.org]

2. Molarity Calculator [tocris.com]

To cite this document: Smolecule. [Chemical Identity and Structure of TEAC]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b566236#teac-structure-and-molar-mass>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com